

# An In-depth Technical Guide to the Beta Decay of Bismuth-210

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## Compound of Interest

Compound Name: Bismuth-210

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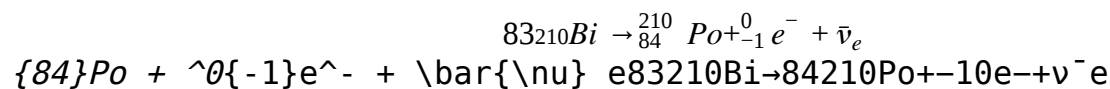
This technical guide provides a comprehensive overview of the beta decay of **Bismuth-210** ( $^{210}\text{Bi}$ ), a critical process in nuclear physics with implications for various applications, including its role as a generator for the alpha-emitter Polonium-210 ( $^{210}\text{Po}$ ).

## Core Decay Process: Beta Minus Emission

**Bismuth-210**, historically known as Radium E, is a naturally occurring radioisotope found in the decay chain of Uranium-238.[1] It predominantly undergoes beta-minus ( $\beta^-$ ) decay, a process where a neutron within the nucleus is converted into a proton, leading to the emission of an electron (beta particle) and an electron antineutrino.[2][3] This transformation results in an increase of the atomic number by one, while the mass number remains unchanged.

The balanced nuclear equation for the beta decay of **Bismuth-210** is:

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In this equation:

- ngcontent-ng-c4139270029="" \_ngghost-ng-c1097911779="" class="display ng-star-inserted">

$^{83}_{210}\text{Bi}$  $^{83}_{210}\text{Bi}$ 

represents the parent nuclide, **Bismuth-210**.

- $$\text{ngcontent-ng-c4139270029="" _ngghost-ng-c1097911779="" class="display ng-star-inserted">$$

 $^{84}_{210}\text{Po}$  $^{84}_{210}\text{Po}$ 

is the daughter nuclide, Polonium-210.

- $$\text{ngcontent-ng-c4139270029="" _ngghost-ng-c1097911779="" class="display ng-star-inserted">$$

 $^{-10}\text{e}^{-}$  $^{-10}\text{e}^{-}$ 

denotes the emitted beta particle (electron).

- $$\bar{\nu}_e$$

is the electron antineutrino.

While the primary decay mode is beta emission, a very small fraction of **Bismuth-210** nuclei decay via alpha emission to Thallium-206 (
$$\text{ngcontent-ng-c4139270029="" _ngghost-ng-c1097911779="" class="ng-star-inserted display">$$

 $^{81}_{206}\text{Tl}$  $^{81}_{206}\text{Tl}$ 

).

## Quantitative Decay Characteristics

The decay of **Bismuth-210** is characterized by several key quantitative parameters, which are crucial for experimental design and theoretical modeling. The following table summarizes these properties.

Parameter	Value	Unit
Half-Life ( $T_{1/2}$ )	5.012 (5)	days
Decay Mode	Beta Minus ( $\beta^-$ )	-
Decay Probability	100%	%
Decay Energy (Q-value)	1.1612 (8)	MeV
Maximum $\beta^-$ Energy ( $E_{\max}$ )	1.1614	MeV
Average $\beta^-$ Energy	0.389	MeV
Parent Nuclide	$^{210}\text{Bi}$ <i><math>^{210}\text{Bi}</math></i>	-
Daughter Nuclide	$^{210}\text{Po}$ <i><math>^{210}\text{Po}</math></i>	-
Spin and Parity	$1^-$	-
Minor Decay Mode	Alpha ( $\alpha$ )	-
Alpha Branching Ratio	0.000132	%

Data compiled from multiple sources.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Experimental Protocol: Beta Spectrometry of Bismuth-210

The energy spectrum of the beta particles emitted from **Bismuth-210** is continuous, ranging from zero up to the maximum decay energy.[\[3\]](#) Precise measurement of this spectrum is essential for understanding the nuclear structure and for applications in low-background physics.[\[1\]](#) Historically, magnetic lens spectrometers were used, while modern experiments often employ semiconductor detectors.[\[1\]](#)

Methodology: Si(Li) Detector Beta Spectrometry

This protocol outlines a generalized procedure for measuring the **Bismuth-210** beta spectrum using a lithium-drifted silicon [Si(Li)] detector.

## 1. Source Preparation:

- Bismuth-210** is often obtained from its long-lived parent, Lead-210 (



), which has a half-life of 22.3 years.[\[1\]](#)

- A thin, uniform source of



/



is prepared, typically by electrodeposition or evaporation onto a thin backing material (e.g., Mylar or carbon foil) to minimize energy loss of the emitted beta particles.

- The source is allowed to reach secular equilibrium, where the decay rate of



equals that of



.

## 2. Spectrometer Setup:

- A high-resolution Si(Li) detector is placed in a vacuum chamber to eliminate beta particle energy loss in air.
- The detector is cooled to liquid nitrogen temperatures to reduce thermal noise and improve energy resolution.
- The prepared



source is positioned at a fixed distance from the detector. Collimators may be used to ensure that only beta particles from the source reach the active area of the detector.

### 3. Data Acquisition:

- The output signal from the detector is processed by a preamplifier, a shaping amplifier, and then digitized by a multichannel analyzer (MCA).
- The MCA records a histogram of pulse heights, which corresponds to the energy spectrum of the detected beta particles.
- Data is collected for a sufficient duration to achieve good statistical precision, especially in the higher energy region near the endpoint.

### 4. Calibration and Analysis:

- The energy axis of the spectrum is calibrated using sources with well-known conversion electron energies or gamma-ray energies (e.g.,

$^{137}\text{Cs}$

,

$^{207}\text{Bi}$

).

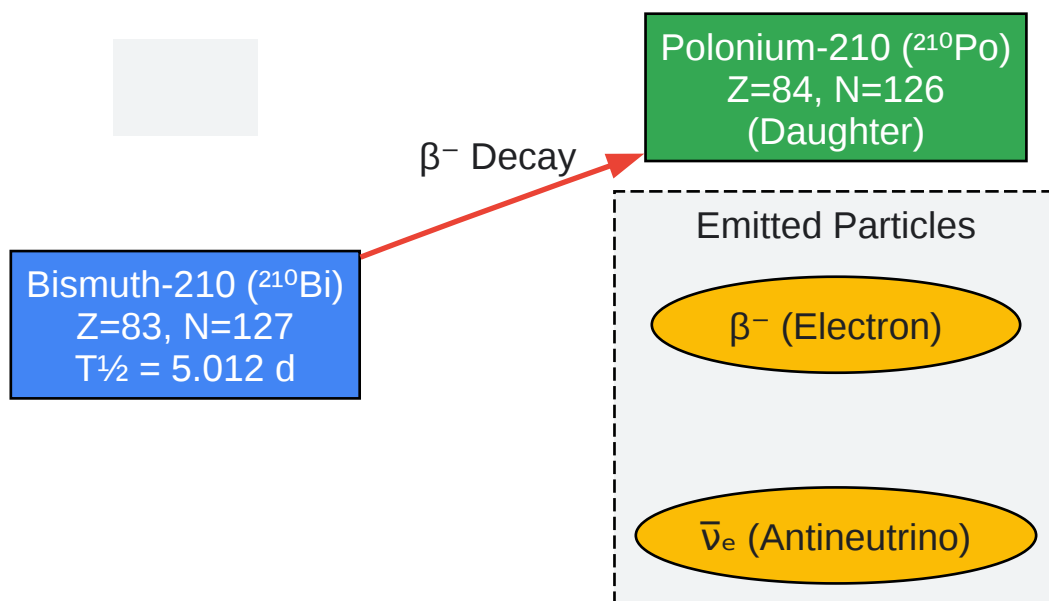
- The raw spectrum is corrected for background radiation, which is measured separately without the source present.
- The shape of the measured beta spectrum is analyzed. For a "first-forbidden non-unique" transition like that of

$^{210}\text{Bi}$

, the spectrum shape deviates from the simple allowed shape and is described by a "form factor,"  $C(W)$ , which is a function of the electron energy ( $W$ ).<sup>[1]</sup> This factor can be determined by fitting the experimental data.<sup>[1]</sup>

## Visualization of the Decay Pathway

The following diagram illustrates the primary beta decay pathway of **Bismuth-210**.



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Caption: Beta decay of **Bismuth-210** to Polonium-210.

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